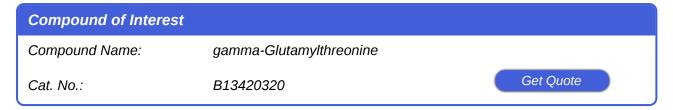


Potential Physiological Significance of γ-Glutamylthreonine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the current understanding of y-Glutamylthreonine, a dipeptide with emerging interest in cellular metabolism and immune regulation. It details its biochemical origins, potential physiological roles, and methodologies for its study.

Introduction to y-Glutamylthreonine

y-Glutamylthreonine (γ-Glu-Thr) is a dipeptide consisting of glutamic acid and threonine, linked via a gamma-glutamyl bond. It is a metabolite of the γ-glutamyl cycle, a crucial pathway for glutathione (GSH) metabolism and amino acid transport. The formation of γ-Glu-Thr is catalyzed by the enzyme γ-glutamyl transpeptidase (GGT), which transfers the γ-glutamyl moiety from glutathione or other γ-glutamyl compounds to an acceptor amino acid, in this case, threonine.

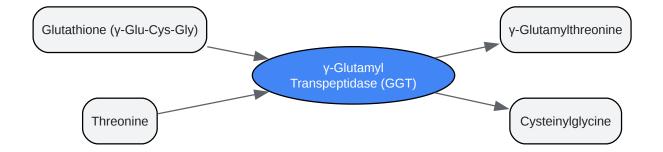
While the physiological roles of many γ -glutamyl peptides are still under investigation, they are increasingly recognized as potential biomarkers for various diseases and as having roles in immune modulation and inflammation.[1][2] This guide synthesizes the available information on γ -Glutamylthreonine to provide a foundation for future research and drug development efforts.



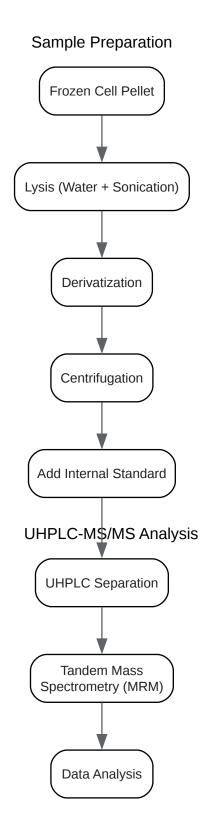
The y-Glutamyl Cycle and the Origin of y-Glutamylthreonine

The γ -glutamyl cycle is a six-enzyme pathway that plays a central role in the synthesis and degradation of glutathione, the most abundant intracellular antioxidant. A key enzyme in this cycle, γ -glutamyl transpeptidase (GGT), is a cell-surface enzyme that breaks down extracellular glutathione and transfers the γ -glutamyl group to amino acids, forming γ -glutamyl dipeptides like γ -Glutamylthreonine.

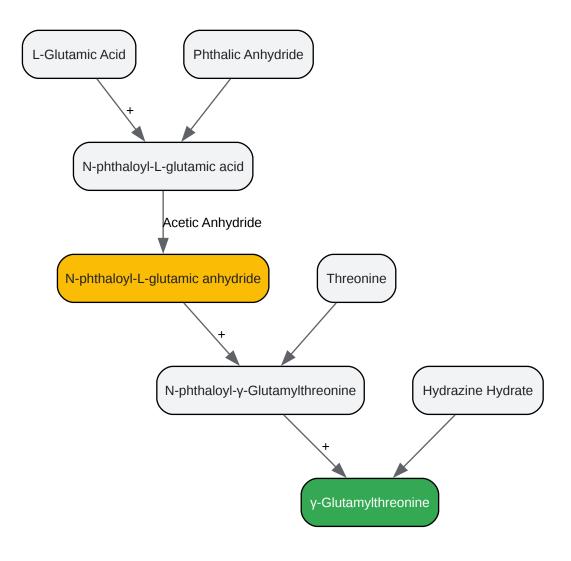












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- 2. Quantitative analysis of γ-glutamylisoleucine, γ-glutamylthreonine, and γ-glutamylvaline in HeLa cells using UHPLC-MS/MS PMC [pmc.ncbi.nlm.nih.gov]



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